

Essential Safety and Operational Guide for Handling 2-(2-Cyanophenyl)acetic Acid

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Compound of Interest

Compound Name: 2-(2-cyanophenyl)acetic acid

Cat. No.: B102466

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-(2-cyanophenyl)acetic acid**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **2-(2-cyanophenyl)acetic acid**.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Tightly fitting safety goggles or a full-face shield.[1][2]	OSHA 29 CFR 1910.133, EN 166
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile, Neoprene). [2][3] Always inspect gloves prior to use.	ASTM D6978
Body Protection	Chemical-resistant lab coat or coveralls.[3][4] For larger quantities or potential for splashing, a chemical-resistant apron is recommended.	
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved air-purifying respirator (APR) with a particulate filter is recommended.[3][4] A full-face respirator provides both eye and respiratory protection.	NIOSH (e.g., N95, P100)

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][5]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) for **2-(2-cyanophenyl)acetic acid** before commencing any work.

- Don the appropriate PPE as specified in the table above.
- Avoid direct contact with the skin, eyes, and clothing.[7][8]
- Do not inhale dust or vapors.[9]
- Use spark-proof tools and avoid sources of ignition.[1]
- Wash hands thoroughly after handling.[10]

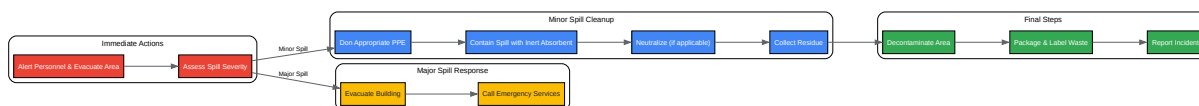
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents.[5]

Spill Response Plan

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

Workflow for Chemical Spill Response



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Caption: Logical workflow for responding to a chemical spill.

Step-by-Step Spill Cleanup Procedure:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area.
[11]
- Assess the Spill: Determine the extent of the spill. For minor spills that you are trained and equipped to handle, proceed with cleanup. For major spills, evacuate and call for emergency response.[12]
- Don PPE: Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[13]
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.[11][14]
- Absorption and Neutralization:
 - For acidic substances, cautiously neutralize with sodium bicarbonate or soda ash.[14]
 - Absorb the neutralized spill with an inert material.[12]
- Collection: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[14][15]
- Decontamination: Clean the spill area with soap and water.[15] Collect the cleaning materials for disposal as hazardous waste.
- Ventilate: Ensure the area is well-ventilated after cleanup is complete.[12]

Disposal Plan

All waste generated from the handling of **2-(2-cyanophenyl)acetic acid** must be treated as hazardous waste.

- Chemical Waste: Collect waste **2-(2-cyanophenyl)acetic acid** and any contaminated solutions in a clearly labeled, sealed container.[16]
- Contaminated Materials: All contaminated PPE (gloves, lab coats, etc.) and spill cleanup materials must be placed in a sealed bag and disposed of as hazardous waste.[14][15]

- Disposal Vendor: Arrange for disposal through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.[7] Do not dispose of this chemical down the drain or in regular trash.[8]

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